

4-Methyl-L-phenylalanine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **4-Methyl-L-phenylalanine**

Cat. No.: **B556533**

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CAS Number: 1991-87-3

This technical guide provides an in-depth overview of **4-Methyl-L-phenylalanine**, a non-proteinogenic amino acid of significant interest in chemical and biological research. This document is intended for researchers, scientists, and professionals in drug development, offering comprehensive data, experimental protocols, and insights into its biological relevance.

Chemical and Physical Properties

4-Methyl-L-phenylalanine, also known as (S)-2-Amino-3-(4-methylphenyl)propanoic acid, is a derivative of the essential amino acid L-phenylalanine with a methyl group substituted at the para position of the phenyl ring. This modification imparts unique physicochemical properties that are leveraged in various scientific applications.

Table 1: Physicochemical Properties of **4-Methyl-L-phenylalanine**

Property	Value	Reference
CAS Number	1991-87-3	
Molecular Formula	C ₁₀ H ₁₃ NO ₂	
Molecular Weight	179.22 g/mol	
Appearance	White to off-white powder	
Melting Point	243 - 250 °C	
Optical Rotation	$[\alpha]^{20}_D = -10 \pm 1^\circ$ (c=1 in 1N HCl)	
Purity (HPLC)	≥98%	

Table 2: Spectroscopic Data of L-Phenylalanine (as a reference)

Spectroscopy	Data	Reference
¹ H NMR (D ₂ O)	δ 7.37 (m, 5H), 3.98 (t, 1H), 3.27 (dd, 1H), 3.11 (dd, 1H)	[1]
¹³ C NMR (D ₂ O)	δ 176.77, 137.80, 132.09, 131.83, 130.42, 58.74, 39.10	[1]
Mass Spectrometry	Molecular Ion (m/z): 179	

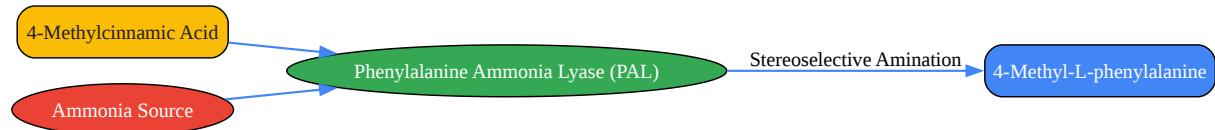
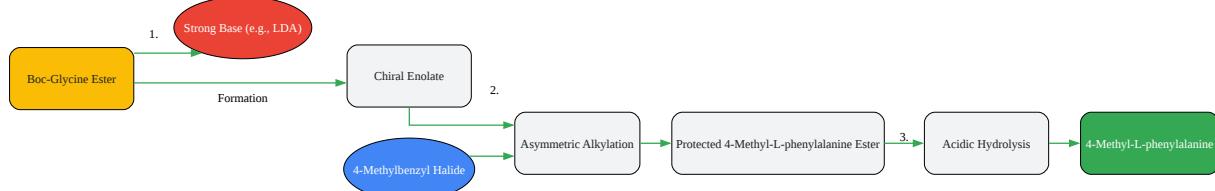
Note: Specific spectroscopic data for **4-Methyl-L-phenylalanine** can be obtained through standard analytical techniques as described in the experimental protocols.

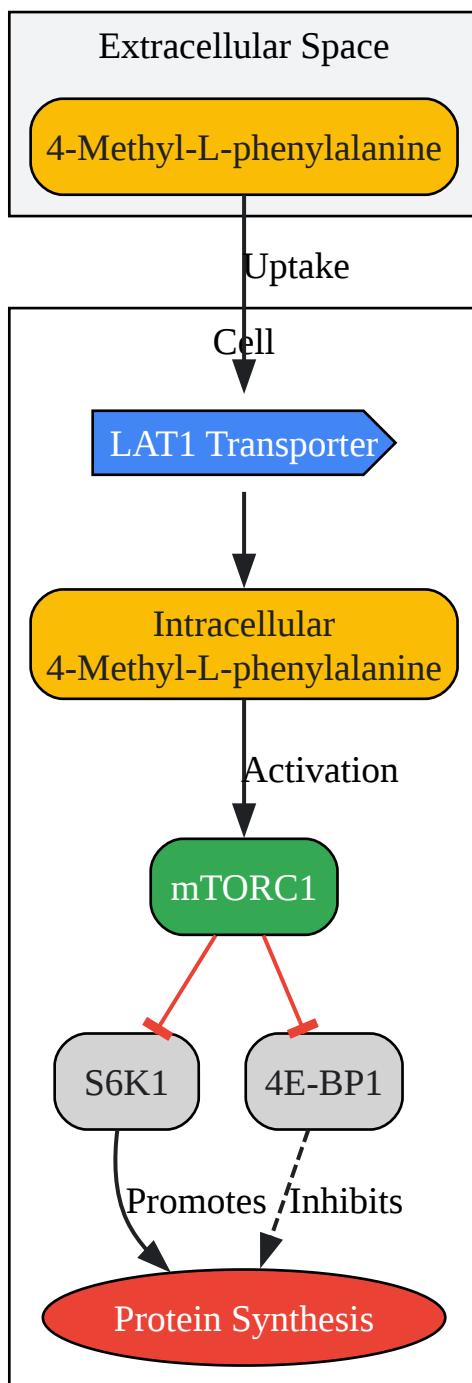
Synthesis and Purification

The synthesis of **4-Methyl-L-phenylalanine** can be achieved through various chemical and enzymatic methods. Below are representative protocols for its preparation and purification.

Chemical Synthesis: Asymmetric Synthesis (Conceptual Workflow)

A common approach for the asymmetric synthesis of non-natural amino acids involves the alkylation of a chiral glycine enolate equivalent.





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References

- 1. bmse000045 L-Phenylalanine at BMRB [bmrb.io]
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